

## What is 1,9-Dimethylxanthine?

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Compound of Interest

Compound Name: 1,9-Dimethylxanthine

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An In-depth Technical Guide to 1,9-Dimethylxanthine

### Introduction

**1,9-Dimethylxanthine** is a dimethylated derivative of xanthine, a purine base found in most human body tissues and fluids.[1] Structurally, it is an isomer of the more commonly known dimethylxanthines, theophylline (1,3-dimethylxanthine) and theobromine (3,7-dimethylxanthine), and paraxanthine (1,7-dimethylxanthine), which is the primary metabolite of caffeine in humans.[2][3][4] As a member of the methylxanthine family, **1,9-dimethylxanthine** is of interest to researchers for its potential pharmacological activities, which are generally associated with antagonism of adenosine receptors and inhibition of phosphodiesterase (PDE) enzymes.[5] This document provides a comprehensive technical overview of **1,9-dimethylxanthine**, covering its chemical properties, synthesis, biological activity, and analytical methods for its characterization, aimed at researchers and professionals in drug development.

## **Chemical and Physical Properties**

**1,9-Dimethylxanthine** is a purine alkaloid with a molecular structure featuring methyl groups at the N1 and N9 positions of the xanthine core. Its chemical properties are summarized in the table below.



Property	Value	Reference(s)
IUPAC Name	1,9-dimethyl-3H-purine-2,6-dione	
Molecular Formula	C7H8N4O2	
Molecular Weight	180.16 g/mol	_
CAS Number	33073-01-7	
InChI	InChI=1S/C7H8N4O2/c1-10-3- 8-4-5(10)9- 7(13)11(2)6(4)12/h3H,1-2H3, (H,9,13)	
InChlKey	XKZALMBJTMJPFU- UHFFFAOYSA-N	_
SMILES	Cn1cnc2c1[nH]c(=O)n(C)c2=O	_
Purity (typical)	≥97%	<del>-</del>

# Synthesis of 1,9-Dimethylxanthine

The synthesis of **1,9-dimethylxanthine** can be achieved through several routes, primarily involving the selective methylation of xanthine precursors or the modification of other methylated xanthines.

## **Experimental Protocols**

Protocol 3.1.1: Direct Methylation of Xanthine This method involves the direct methylation of xanthine at the N1 and N9 positions.

- Reaction Setup: Dissolve xanthine in a suitable solvent such as dimethylformamide (DMF).
- Methylation: Add an excess of a methylating agent, for example, methyl iodide (CH<sub>3</sub>I) or dimethyl sulfate ((CH<sub>3</sub>O)<sub>2</sub>SO<sub>2</sub>), to the solution under alkaline conditions.
- Reaction Conditions: Heat the reaction mixture at 60–80°C for a duration of 12–24 hours.
   Competing methylation at other nitrogen sites can occur.



 Purification: Isolate the desired 1,9-dimethylxanthine product through recrystallization from ethanol or aqueous methanol.

Protocol 3.1.2: Synthesis from 8-Methylisocaffeine This route offers higher regioselectivity compared to direct methylation.

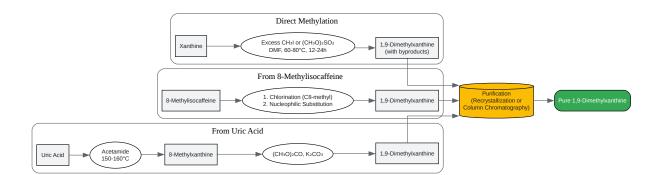
- Chlorination: Convert 8-methylisocaffeine to an intermediate via chlorination of the C(8)methyl group.
- Nucleophilic Substitution: Perform a nucleophilic substitution reaction on the chlorinated intermediate to yield **1,9-dimethylxanthine**.
- Purification: Purify the final product using column chromatography or recrystallization.

Protocol 3.1.3: Synthesis via Uric Acid Derivatives This "green chemistry" approach avoids halogenated reagents.

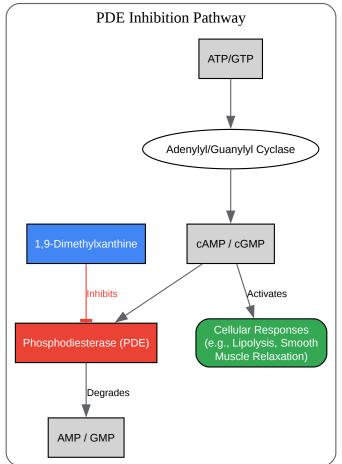
- Ring Cleavage: Heat uric acid with acetamide at 150–160°C to cleave the imidazolone ring.
- Cyclization: The intermediate cyclizes to form 8-methylxanthine.
- Methylation: Methylate the 8-methylxanthine at the N1 and N9 positions using dimethyl carbonate ((CH<sub>3</sub>O)<sub>2</sub>CO) in the presence of potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) to produce 1,9-dimethylxanthine.

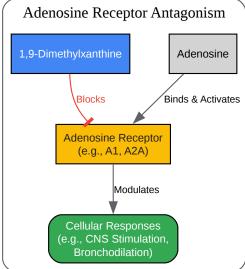
## **Synthesis Workflow Diagram**



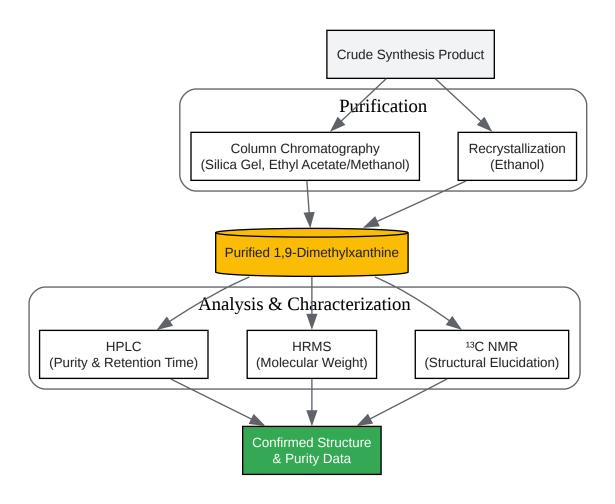












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